

Navigating the Solubility Landscape of 4-Methoxy-2-nitrophenol: A Technical Guide

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Compound of Interest

Compound Name: 4-Methoxy-2-nitrophenol

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This technical guide offers a comprehensive overview of the solubility characteristics of **4-Methoxy-2-nitrophenol** in organic solvents. Tailored for researchers, scientists, and professionals in drug development, this document provides a summary of available solubility information, detailed experimental protocols for quantitative solubility determination, and a framework for data presentation. While extensive quantitative solubility data for **4-Methoxy-2-nitrophenol** in a wide range of organic solvents is not readily available in public literature, this guide equips researchers with the necessary methodologies to generate this critical data in-house.

Understanding the Solubility Profile

4-Methoxy-2-nitrophenol, a valuable intermediate in the synthesis of dyes, pigments, and pharmaceuticals, is qualitatively described as being soluble in methanol, exhibiting "almost transparency"[1]. Generally, nitrophenols are known to be soluble in a variety of organic solvents, including ethanol, ether, acetone, and benzene[2][3][4][5]. The molecular structure of **4-Methoxy-2-nitrophenol**, featuring both a polar hydroxyl and a nitro group, alongside a less polar methoxy group and benzene ring, suggests a nuanced solubility profile that will vary across different organic solvents based on their polarity and hydrogen bonding capabilities.

To facilitate precise and comparable data, this guide provides a template for the systematic recording of experimentally determined solubility values.

Table 1: Quantitative Solubility of **4-Methoxy-2-nitrophenol** in Organic Solvents (Template)

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Mole Fraction (x)
Methanol				
Ethanol				
Acetone				
Ethyl Acetate				
Chloroform				
Toluene				
Add other solvents as needed				

Experimental Protocols for Solubility Determination

Accurate and reproducible solubility data is foundational to successful research and development. Below are detailed methodologies for determining the solubility of **4-Methoxy-2-nitrophenol**.

Static Equilibrium Method (Shake-Flask Method)

The shake-flask method is a widely recognized and reliable technique for determining thermodynamic equilibrium solubility^[6].

Principle: An excess amount of the solid solute is agitated in a specific solvent for a prolonged period until equilibrium is reached. The concentration of the dissolved solute in the supernatant is then measured.

Apparatus and Materials:

- **4-Methoxy-2-nitrophenol** (solid)

- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate)
- Conical flasks or vials with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Thermostatic water bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical balance
- Appropriate analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- Add an excess amount of **4-Methoxy-2-nitrophenol** to a known volume of the selected organic solvent in a conical flask. The presence of undissolved solid is crucial to ensure saturation.
- Seal the flask to prevent solvent evaporation.
- Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature.
- Agitate the mixture at a constant speed for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. The time required for equilibrium may need to be determined experimentally by taking measurements at different time points until the concentration remains constant.
- After the equilibration period, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant. To separate the undissolved solid, either centrifuge the sample and collect the clear supernatant or filter the sample using a syringe filter compatible with the solvent.

- Dilute the clear, saturated solution with the same solvent as necessary to bring the concentration within the analytical range of the chosen measurement technique.
- Determine the concentration of **4-Methoxy-2-nitrophenol** in the diluted solution using a pre-calibrated analytical method (e.g., UV-Vis spectrophotometry or HPLC).
- Calculate the solubility, taking into account the dilution factor. Express the solubility in desired units (e.g., g/100 mL, mol/L, mole fraction).

Gravimetric Method

The gravimetric method is a straightforward approach for determining solubility, particularly when the solute is non-volatile^{[7][8]}.

Principle: A known volume of the saturated solution is evaporated to dryness, and the mass of the remaining solute is determined.

Apparatus and Materials:

- Same as the Static Equilibrium Method, plus:
- Evaporating dish or watch glass
- Drying oven

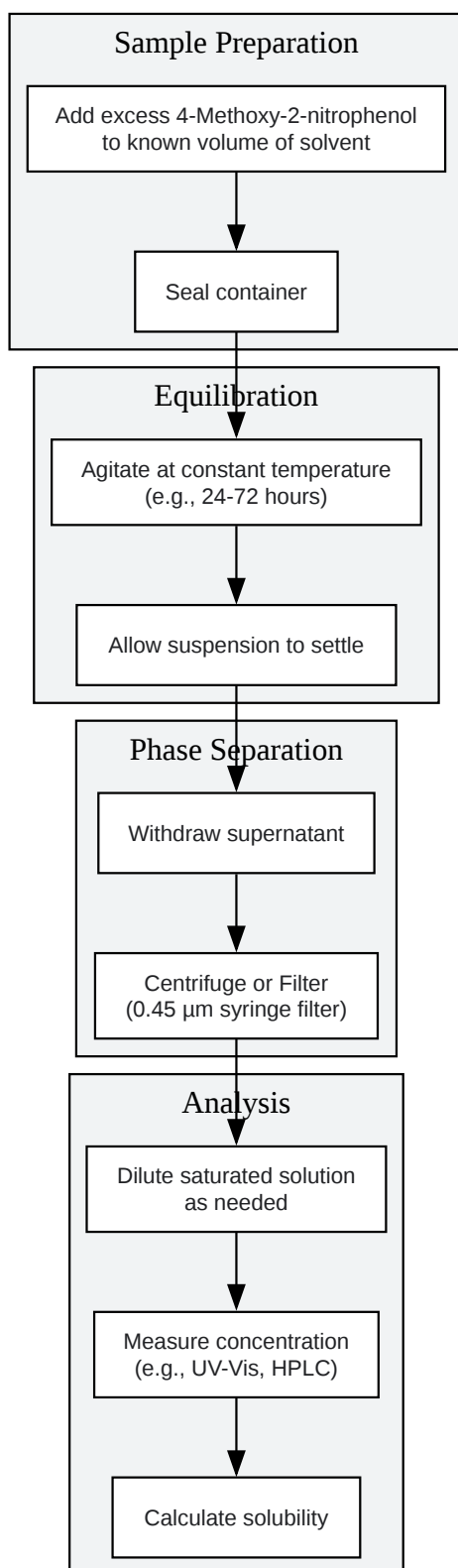
Procedure:

- Prepare a saturated solution of **4-Methoxy-2-nitrophenol** in the chosen solvent at a specific temperature as described in the Static Equilibrium Method (steps 1-6).
- Accurately pipette a known volume of the clear, saturated supernatant into a pre-weighed, dry evaporating dish.
- Carefully evaporate the solvent in a fume hood or under a gentle stream of nitrogen.
- Once the solvent has evaporated, place the evaporating dish in a drying oven at a temperature below the melting point of **4-Methoxy-2-nitrophenol** to remove any residual solvent.

- Cool the dish in a desiccator to room temperature and weigh it.
- Repeat the drying and weighing steps until a constant mass is obtained.
- The mass of the solute is the final mass of the dish and solute minus the initial mass of the empty dish.
- Calculate the solubility based on the mass of the solute and the initial volume of the saturated solution.

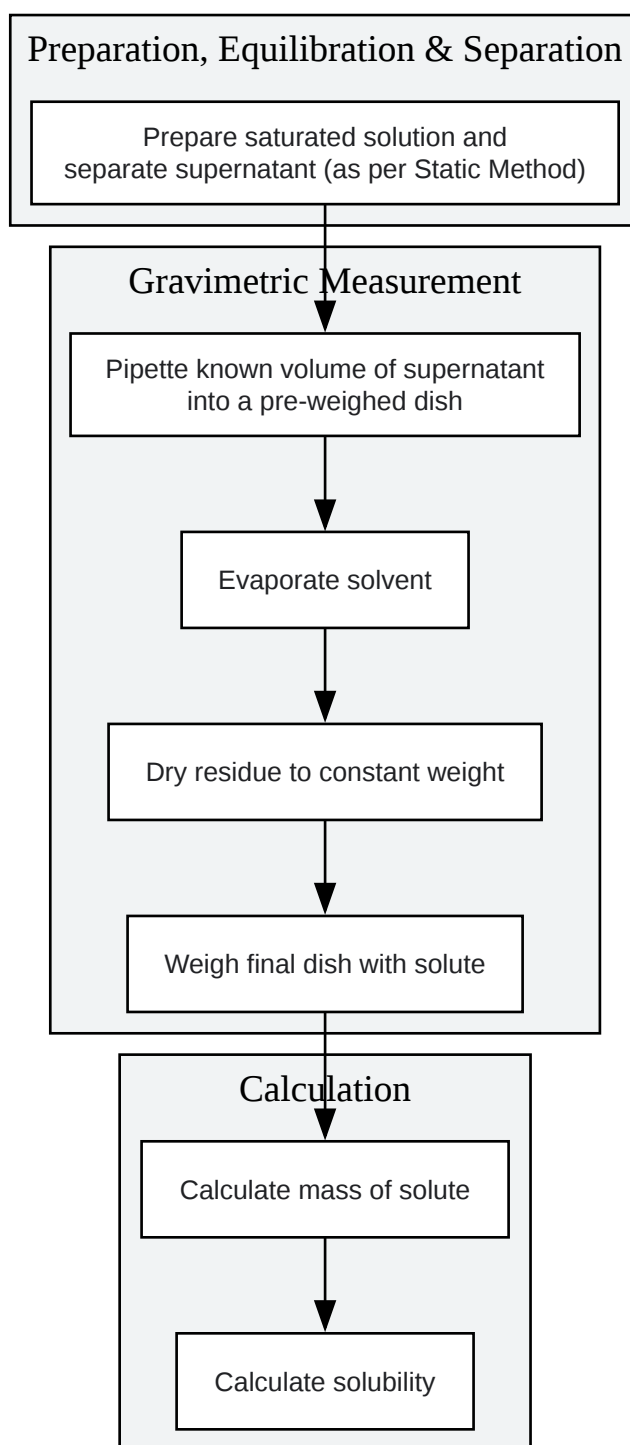
Visualizing the Experimental Workflow

To aid in the conceptualization of the experimental process, the following diagrams illustrate the logical flow of the solubility determination protocols.



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Caption: Workflow for Static Equilibrium Solubility Determination.



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Caption: Workflow for Gravimetric Solubility Determination.

Conclusion

This technical guide provides a robust framework for researchers and scientists to systematically determine the solubility of **4-Methoxy-2-nitrophenol** in various organic solvents. By following the detailed experimental protocols and utilizing the provided data presentation templates, drug development professionals can generate the precise and reliable solubility data necessary for formulation, process development, and regulatory submissions. The included workflow diagrams offer a clear visual aid for the experimental procedures, ensuring a comprehensive understanding of the methodologies.

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